

An In-depth Technical Guide to Neopentylamine: Safety, Handling, and Storage

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Compound of Interest

Compound Name: Neopentylamine

Cat. No.: B1198066

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **neopentylamine** (CAS No: 5813-64-9), a primary amine used as an intermediate and building block in the synthesis of pharmaceuticals and other organic compounds.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Properties of Neopentylamine

Neopentylamine is a colorless to almost colorless, clear liquid with a distinctive amine odor.^[1] It is a highly flammable and corrosive compound.^{[3][4]}

Table 1: Physical and Chemical Properties of **Neopentylamine**

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₃ N	[3][5][6]
Molecular Weight	87.16 g/mol	[3][5][6]
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	80–83°C	[2][6][7]
Melting Point	-70°C (estimate)	[2][7][8]
Flash Point	-13°C / 8.6°F	[2][9]
Density	0.74 - 0.745 g/cm ³ at 20°C	[2][6]
pKa	10.15 at 25°C	[2][7]
Vapor Pressure	78.1 mmHg at 25°C	[2]

GHS Hazard Classification and Statements

Neopentylamine is classified as a hazardous substance requiring careful handling.[10]

Table 2: GHS Hazard Information for **Neopentylamine**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement Code(s)	Hazard Statement
Flammable Liquids	GHS02: Flammable	Danger	H225	Highly flammable liquid and vapor. [3][4]
Acute Toxicity, Oral	GHS07: Exclamation mark	Warning	H302	Harmful if swallowed.[3][4] [11]
Skin Corrosion/Irritation	GHS05: Corrosive	Danger	H314	Causes severe skin burns and eye damage.[3] [4]
Corrosive to Metals	GHS05: Corrosive	Warning	H290	May be corrosive to metals.[5]

Safe Handling Procedures

Proper handling is essential to minimize exposure and risk.

- Engineering Controls: Always handle **neopentylamine** in a well-ventilated area, preferably within a chemical fume hood.[9][10] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[9] Use explosion-proof electrical, ventilating, and lighting equipment.[9]
- Operational Precautions:
 - Avoid contact with skin, eyes, and clothing.[9][12]
 - Do not breathe mists or vapors.[9]
 - Keep away from open flames, hot surfaces, and sources of ignition.[5][9] Smoking is prohibited in handling areas.
 - Use only non-sparking tools.[9]

- Ground and bond containers and receiving equipment to prevent static discharge.[9] All metal parts of the equipment must be grounded.[9]
- Hygiene Measures:
 - Wash hands and face thoroughly after handling.[5][9]
 - Do not eat, drink, or smoke when using this product.[9][10]
 - Immediately remove all contaminated clothing and wash it before reuse.[5][9]
 - Apply preventive skin protection.[5]

Storage Guidelines

Proper storage is crucial for maintaining the stability and safety of **neopentylamine**.

- Conditions:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][13] The recommended storage temperature is between 10°C and 25°C.[6]
 - Keep away from heat, sparks, and flame.[13]
 - Store locked up.[9]
 - Store in a designated flammables or corrosives area.[13][14]
 - It is recommended to store under an inert atmosphere.[13][14]
- Container Requirements:
 - Do not use metal containers.[5]
 - Keep containers tightly closed.[9]
- Incompatible Materials:
 - Keep away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[9][13]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate level of PPE.

The following are minimum recommendations:

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[\[12\]](#) Equipment for eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[12\]](#)
- Skin Protection:
 - Wear protective gloves. The chemical resistance of the protective equipment should be confirmed with the respective supplier.[\[5\]](#)
 - Wear flame-retardant antistatic protective clothing.[\[5\]](#)
- Respiratory Protection:
 - If vapors or aerosols are generated, use a respirator with an appropriate filter (e.g., filter ABEK).[\[5\]](#) Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.[\[9\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures. First aiders should protect themselves from exposure.[\[5\]](#)

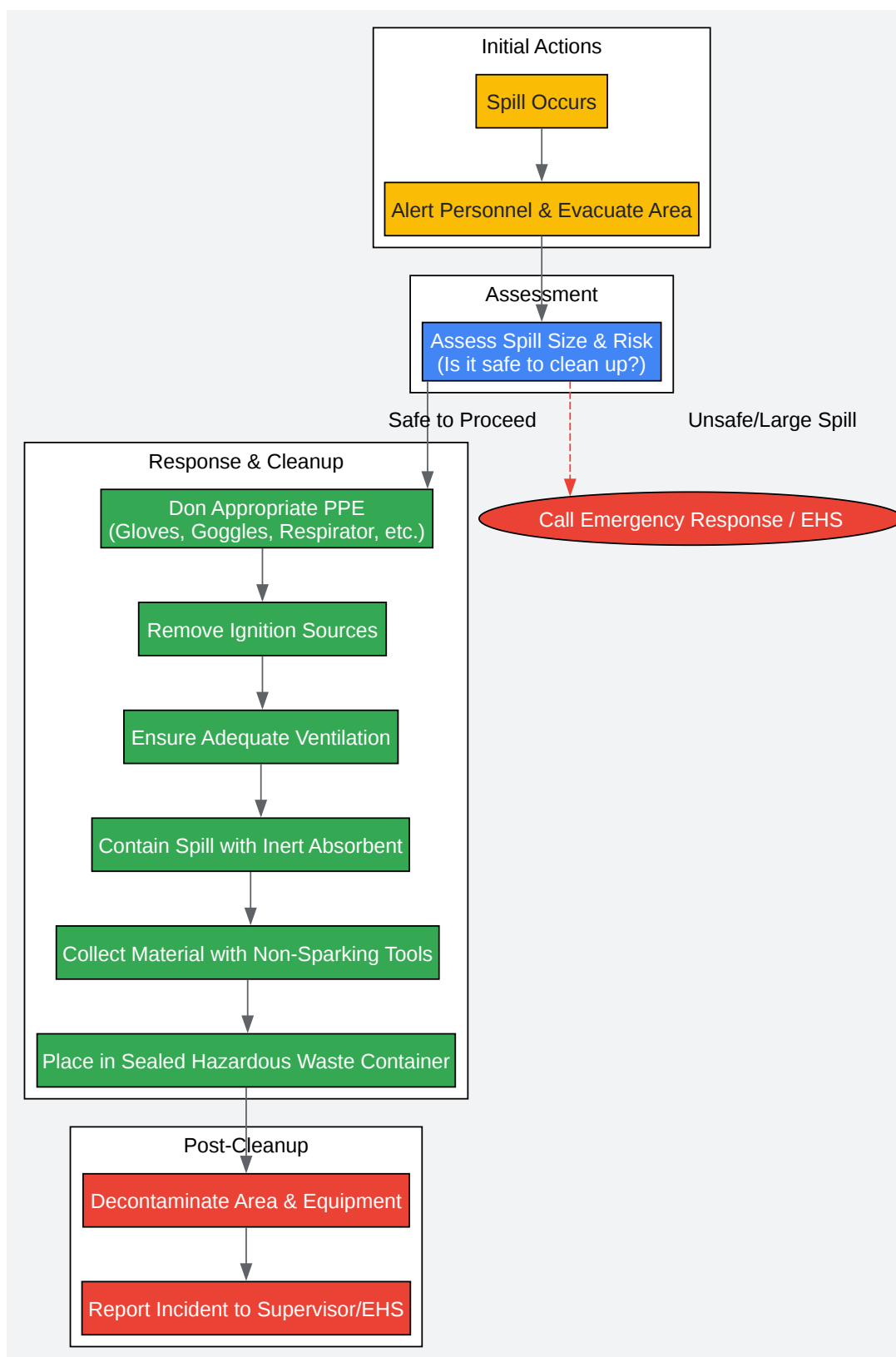
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[9\]](#) If the person is not breathing, give artificial respiration.[\[9\]](#) Call a physician or poison control center immediately.[\[9\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes.[\[5\]](#)[\[9\]](#)[\[15\]](#) Call a physician immediately.[\[5\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes (at least 15).[\[5\]](#)[\[9\]](#) [\[15\]](#) Remove contact lenses if present and easy to do so.[\[5\]](#)[\[9\]](#) Continue rinsing. Immediately call an ophthalmologist.[\[5\]](#)

- If Swallowed: Rinse mouth with water.[9] Do NOT induce vomiting due to the risk of perforation.[5][9] Call a physician immediately.[5] Never give anything by mouth to an unconscious person.[9][12]
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide (CO₂), or dry sand.[5][9] Water mist may be used to cool closed containers.[9]
- Special Hazards: **Neopentylamine** is highly flammable and its vapors are heavier than air, which can travel to a source of ignition and flash back.[5][9] Vapors may form explosive mixtures with air.[9] Containers may explode when heated.[9] Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[5][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][9]
- Personal Precautions:
 - Evacuate personnel to a safe area.[9][13]
 - Ensure adequate ventilation and remove all sources of ignition.[5][9][13]
 - Avoid contact with the substance and do not breathe vapors.[5]
 - Wear appropriate personal protective equipment as detailed in Section 5.[9]
- Environmental Precautions:
 - Prevent the product from entering drains, as there is a risk of explosion.[5]
- Methods for Containment and Cleaning Up:
 - Cover drains.[5]
 - Contain the spill and absorb it with a liquid-binding, inert material (e.g., sand, Chemizorb®).[5][9]
 - Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[9][12][13]

- Clean the affected area thoroughly.[\[5\]](#)

Spill Response Workflow

The following diagram outlines the logical workflow for responding to a **neopentylamine** spill.



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Caption: Workflow for **Neopentylamine** Spill Response.

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